

Crystal Structure of 4-Hydroxy-5-methoxy-2-pyridinecarboxylic Acid: A Technical Overview

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Compound of Interest

Compound Name:	4-Hydroxy-5-methoxy-2-pyridinecarboxylic acid
Cat. No.:	B184041

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the available information regarding the crystal structure of **4-hydroxy-5-methoxy-2-pyridinecarboxylic acid**. Despite a comprehensive search of available scientific literature and crystallographic databases, the specific single-crystal X-ray diffraction data for **4-hydroxy-5-methoxy-2-pyridinecarboxylic acid** has not been publicly reported. The CAS number for this compound is 51727-04-9, and its molecular formula is C7H7NO4.^[1] A hydrated form of this compound is also known.

While the crystal structure for the specific title compound is not available, this guide will provide a general overview of the experimental protocols used for determining the crystal structures of related pyridinecarboxylic acid derivatives and discuss the potential biological significance of this class of compounds.

Experimental Protocols for Crystal Structure Determination of Pyridinecarboxylic Acid Derivatives

The determination of the crystal structure of a compound like **4-hydroxy-5-methoxy-2-pyridinecarboxylic acid** would typically follow a well-established set of experimental procedures. These methodologies are crucial for obtaining high-quality crystals and accurate diffraction data.

Synthesis and Crystallization

The initial step involves the synthesis of the compound and subsequent crystallization to obtain single crystals suitable for X-ray diffraction.

Synthesis: The synthesis of pyridinecarboxylic acid derivatives can be achieved through various organic chemistry routes. For instance, a common method involves the oxidation of the corresponding substituted picoline.

Crystallization: Growing high-quality single crystals is often the most challenging step. Common techniques include:

- **Slow Evaporation:** A saturated solution of the compound in a suitable solvent is allowed to evaporate slowly at a constant temperature.
- **Vapor Diffusion:** A solution of the compound is placed in a sealed container with a second, more volatile solvent in which the compound is less soluble. Slow diffusion of the second solvent's vapor into the first solution reduces the solubility of the compound, promoting crystallization.
- **Cooling:** A saturated solution of the compound at an elevated temperature is slowly cooled to induce crystallization.

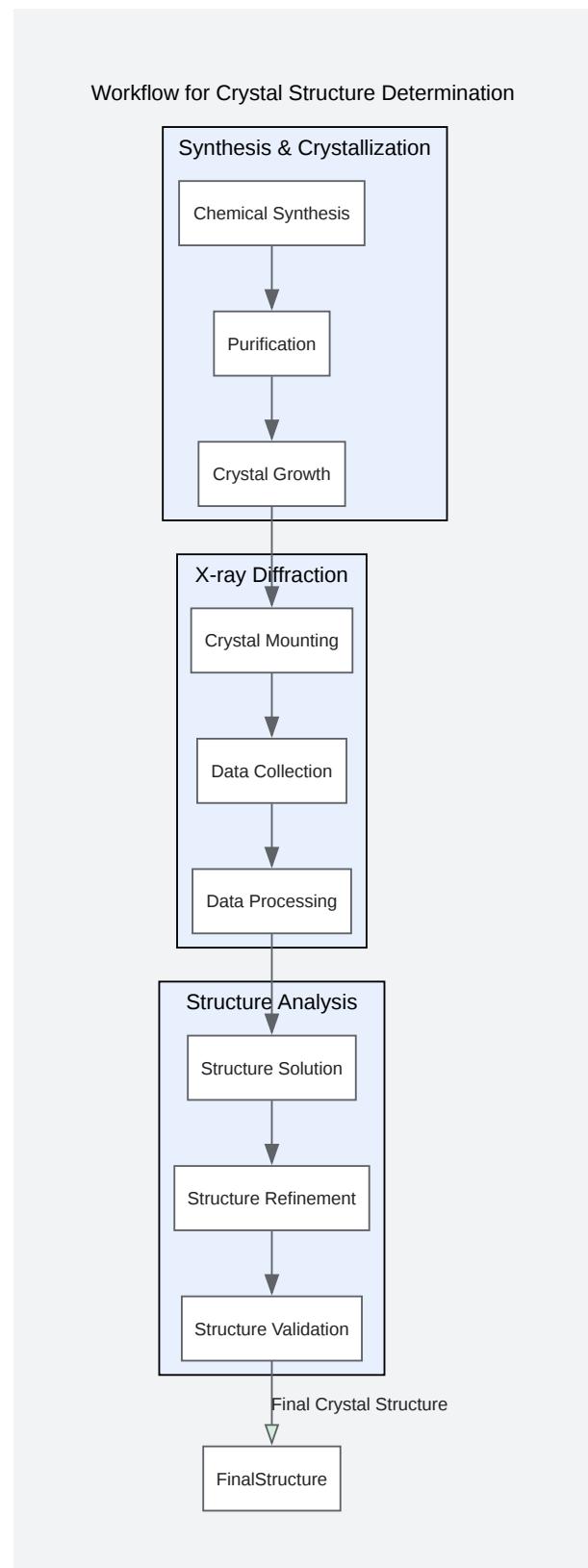
Single-Crystal X-ray Diffraction (SCXRD)

Once suitable crystals are obtained, their structure is determined using single-crystal X-ray diffraction.

Data Collection: A single crystal is mounted on a goniometer and placed in an X-ray diffractometer. The crystal is rotated while being irradiated with a monochromatic X-ray beam. The diffracted X-rays are recorded by a detector, providing a diffraction pattern.

Structure Solution and Refinement: The diffraction data is processed to determine the unit cell dimensions and space group. The arrangement of atoms within the crystal lattice is then solved using computational methods and refined to achieve the best possible fit with the experimental data.

The logical workflow for crystal structure determination is illustrated in the following diagram:



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Workflow for Crystal Structure Determination

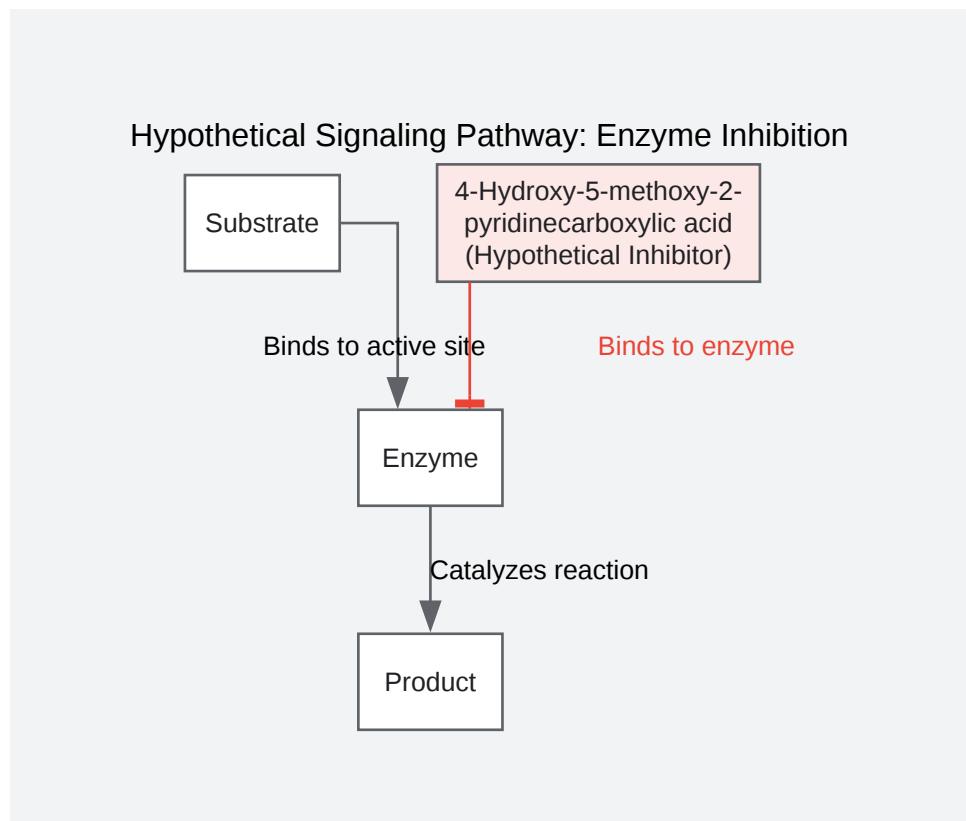
Potential Biological Significance of Pyridinecarboxylic Acid Derivatives

Pyridinecarboxylic acids and their derivatives are known to exhibit a wide range of biological activities and are scaffolds for numerous pharmaceuticals.^{[2][3]} While the specific biological role of **4-hydroxy-5-methoxy-2-pyridinecarboxylic acid** is not extensively documented in the provided search results, related compounds have shown various effects.

For instance, picolinic acid and other structurally related pyridine carboxylic acids have been studied for their effects on neurotoxicity.^[4] Furthermore, derivatives of pyridine carboxylic acids have been investigated for their potential as enzyme inhibitors.^[3] The biological activity of such compounds is often linked to their ability to interact with biological targets through hydrogen bonding and π - π stacking, which are facilitated by the pyridine ring and the carboxylic acid group.^[2]

The general structure of pyridinecarboxylic acids and their derivatives allows for diverse substitutions, leading to a broad spectrum of pharmacological properties. A potential signaling pathway that could be influenced by such a molecule might involve enzyme inhibition, where the compound binds to the active site of an enzyme, modulating its activity.

A simplified, hypothetical signaling pathway illustrating enzyme inhibition is shown below:



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Hypothetical Signaling Pathway: Enzyme Inhibition

Conclusion

In conclusion, while a detailed analysis of the crystal structure of **4-hydroxy-5-methoxy-2-pyridinecarboxylic acid** is not possible due to the absence of publicly available crystallographic data, this guide has outlined the standard experimental procedures for such a determination. The broader class of pyridinecarboxylic acid derivatives is of significant interest in medicinal chemistry, and further research into the synthesis, crystal structure, and biological activity of **4-hydroxy-5-methoxy-2-pyridinecarboxylic acid** could provide valuable insights for drug discovery and development. Future studies that successfully determine its crystal structure will be crucial for understanding its structure-property relationships.

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